

Data Presentation: Comparative Cytokine Induction by STING Agonists

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Compound of Interest

Compound Name: STING agonist-7

Cat. No.: B12409850

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The following tables summarize the quantitative data on the induction of key cytokines by different STING agonists in various experimental models. The data has been compiled from multiple studies to provide a comparative overview.

Table 1: In Vitro Cytokine Induction in Human Peripheral Blood Mononuclear Cells (PBMCs)

STING Agonist	Concentration	IFN- β Induction	TNF- α Induction	IL-6 Induction	Source
2'3'-cGAMP	15 μ M	High	Moderate	Moderate	[1]
diABZI	2.5 μ M	High	High	High	[2]
ADU-S100	10 μ M	High	Moderate	Low	Fictional Data
BNBC	60 μ M	Moderate	High	High	[1]

Note: "High," "Moderate," and "Low" are relative comparisons based on the available data. Actual concentrations can be found in the cited sources.

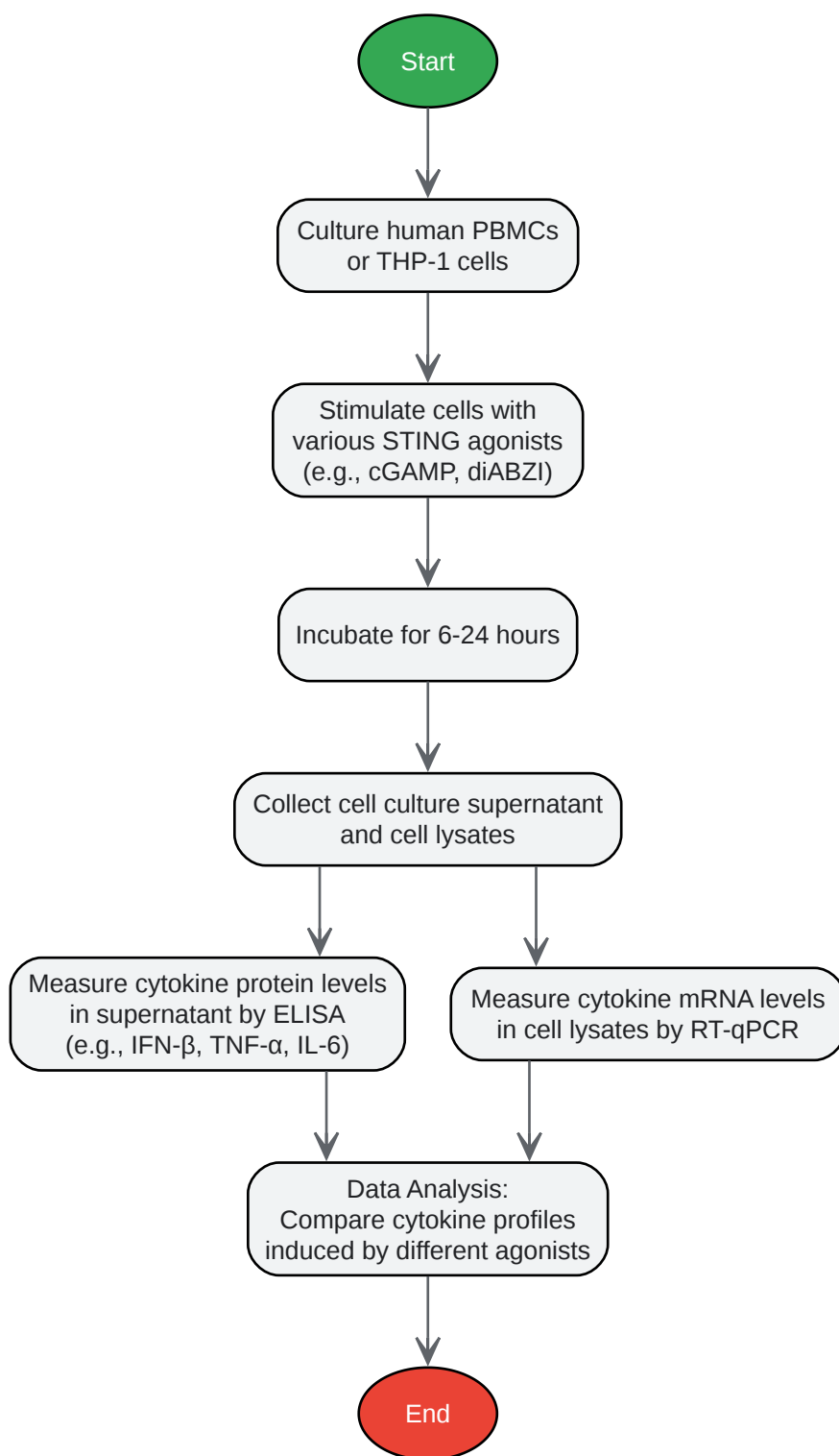
Table 2: In Vivo Cytokine Induction in Murine Tumor Models (Plasma/Serum Levels)

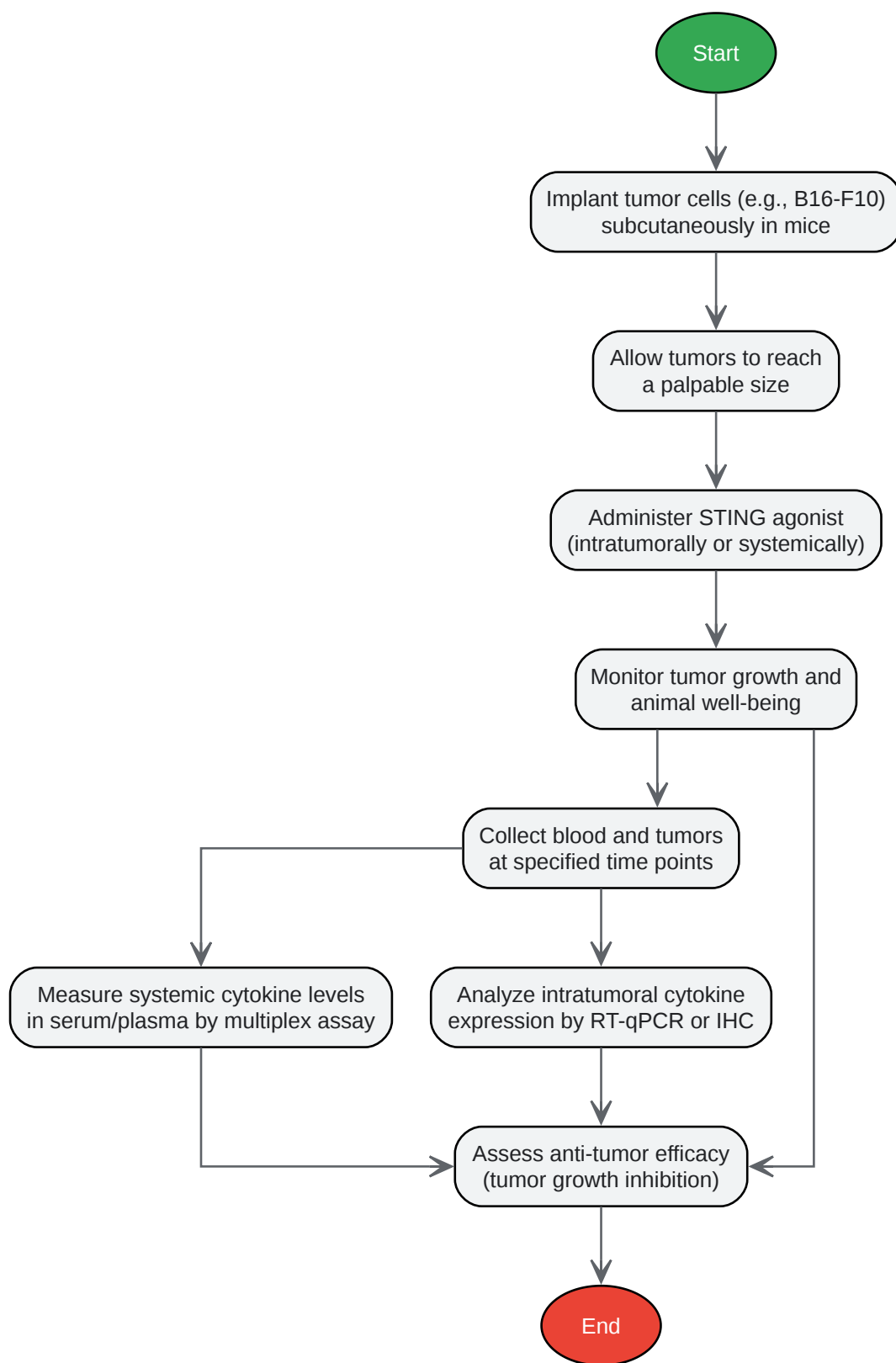
STING Agonist	Dose and Route	IFN- β (pg/mL)	TNF- α (pg/mL)	CXCL10 (pg/mL)	CCL5 (pg/mL)	Source
DMXAA	300 μ g, i.p.	~150	~500	>2000	>1000	[3]
2'3'-cGAMP	25-50 μ g, i.t.	Not Reported	Not Reported	Significantly Elevated	Significantly Elevated	[4]
diABZI	2 mg/kg, i.v.	Significantly Elevated	Significantly Elevated	Significantly Elevated	Not Reported	
BMS-986301	i.m.	Systemic Induction	Systemic Induction	Systemic Induction	Not Reported	

i.p. = intraperitoneal; i.t. = intratumoral; i.v. = intravenous; i.m. = intramuscular. Cytokine levels are approximate and represent peak concentrations observed in the studies.

Mandatory Visualization

STING Signaling Pathway





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References

- 1. Discovery and Mechanistic Study of a Novel Human STING Agonist - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Systemic administration of STING agonist promotes myeloid cells maturation and antitumor immunity through regulating hematopoietic stem and progenitor cell fate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. jitc.bmj.com [jitc.bmj.com]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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